

Application Note: Development of 4-Methoxy-N-methyl-benzamidine Derivatives

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Compound of Interest

Compound Name: 4-Methoxy-N-methyl-benzamidine

Cat. No.: B8707152

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Abstract

This guide outlines the synthesis, characterization, and biological evaluation of **4-Methoxy-N-methyl-benzamidine**, a pivotal scaffold in the design of serine protease inhibitors (e.g., Thrombin, Factor Xa, Trypsin). While the unsubstituted benzamidine moiety is a classic arginine mimetic, the N-methyl and 4-methoxy substitutions offer critical vectors for modulating basicity (

), lipophilicity (

), and steric selectivity within the S1 specificity pocket. This protocol provides a robust workflow for medicinal chemists to synthesize this probe and evaluate its efficacy in enzyme inhibition assays.

Scientific Background & Rationale

The Benzamidine Pharmacophore

Benzamidine derivatives are structural isosteres of the amino acid Arginine. They bind with high affinity to the S1 pocket of trypsin-like serine proteases, forming a salt bridge with a conserved aspartate residue (e.g., Asp189 in Trypsin, Asp189 in Factor Xa).

Strategic Substitutions

- 4-Methoxy Group: Acts as an electron-donating group (EDG) via resonance. This increases the electron density on the amidine, potentially stabilizing the cationic charge. It also serves as a handle for further derivatization (e.g., demethylation to a phenol for fragment growing).
- N-Methylation:
 - Basicity Modulation: Unsubstituted benzamidines are highly basic (), leading to poor oral bioavailability (low membrane permeability). N-substitution can slightly lower and improve permeability.
 - Steric Probe: The methyl group probes the spatial tolerance of the S1 pocket, testing for "induced fit" or steric clashes that can improve selectivity between homologous proteases (e.g., Thrombin vs. Trypsin).

Chemical Synthesis Protocol

Retrosynthetic Analysis

The most robust route to N-substituted benzamidines is via the Pinner Reaction, converting a nitrile to an imidate ester, followed by aminolysis.

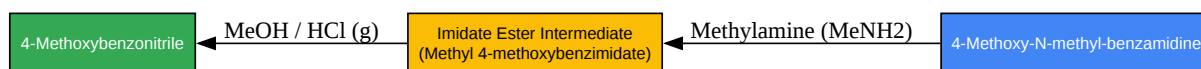


Figure 1: Retrosynthetic Strategy via Pinner Reaction

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Detailed Experimental Protocol (Pinner Strategy)

Safety Note: This reaction involves HCl gas and pressurized vessels. Work in a well-ventilated fume hood.

Step 1: Formation of the Imidate Ester (Pinner Salt)

- Reagents: 4-Methoxybenzonitrile (10.0 mmol), Anhydrous Methanol (50 mL), Acetyl Chloride (or dry HCl gas).
- Procedure:
 - Dissolve 4-methoxybenzonitrile in anhydrous methanol at 0°C.
 - Slowly add Acetyl Chloride (30.0 mmol) dropwise. Mechanism: In situ generation of anhydrous HCl.
 - Allow the mixture to warm to room temperature (RT) and stir for 12–24 hours.
 - Monitoring: Monitor by TLC (disappearance of nitrile).
 - Workup: Concentrate the solvent in vacuo to obtain the imidate hydrochloride salt as a white, hygroscopic solid. Do not expose to moist air (risk of hydrolysis to ester).

Step 2: Aminolysis to N-Methyl-Benzamidine

- Reagents: Imidate salt (from Step 1), Methylamine (2.0 M in THF or MeOH, 1.5 equiv).
- Procedure:
 - Re-suspend the imidate salt in anhydrous methanol (20 mL).
 - Cool to 0°C.
 - Add Methylamine solution dropwise.
 - Stir at RT for 16 hours.
 - Workup: Evaporate solvent. The crude residue is the hydrochloride salt of the product.
 - Purification: Recrystallize from EtOH/Et₂O or purify via reverse-phase HPLC (C18 column, Water/Acetonitrile gradient with 0.1% TFA).

Analytical Characterization Targets

Technique	Expected Signal	Interpretation
1H NMR (DMSO-d6)	3.85 (s, 3H)	Methoxy group (-OCH3)
2.95 (d, 3H)	N-Methyl group (doublet due to NH coupling)	
7.10, 7.80 (d, 2H each)	Para-substituted aromatic system	
LC-MS (ESI+)	m/z ~ 165.1 [M+H] ⁺	Molecular ion confirmation

Biological Evaluation: Serine Protease Inhibition Assay

To validate the compound as a drug discovery hit, its inhibitory potency () against Thrombin or Trypsin must be determined.

Assay Principle

The assay uses a chromogenic substrate (e.g., S-2238 for Thrombin). The enzyme cleaves the substrate, releasing p-nitroaniline (pNA), which absorbs yellow light at 405 nm. The inhibitor prevents this cleavage.

Workflow Diagram

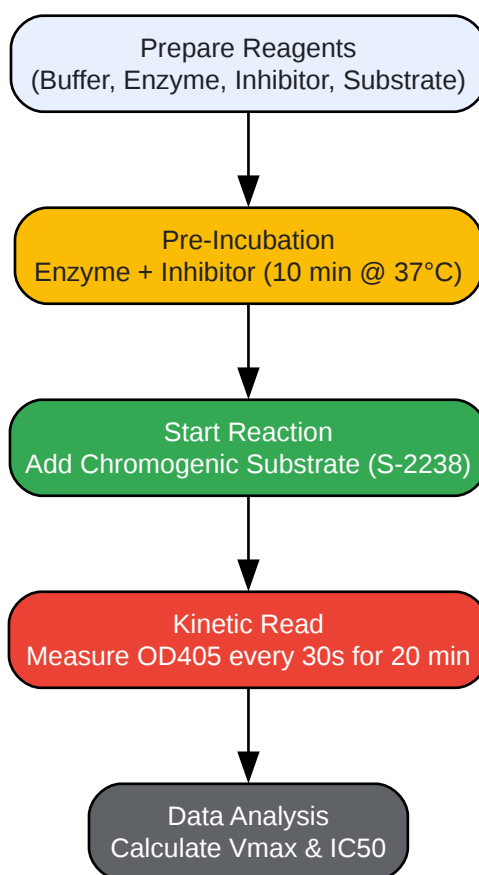


Figure 2: Chromogenic Kinetic Assay Workflow

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Detailed Protocol

- Assay Buffer: 50 mM Tris-HCl, 150 mM NaCl, 0.1% PEG-8000, pH 7.4.
- Enzyme: Human
-Thrombin (final conc. 0.5 nM).
- Substrate: Chromogenic substrate S-2238 (final conc.
, near
).
- Inhibitor Preparation: Prepare a 10-point serial dilution of **4-Methoxy-N-methyl-benzamidine** in DMSO (Final DMSO < 5%).

- Execution:
 - Add 10

Inhibitor + 40

Enzyme to a 96-well plate.
 - Incubate 10 min at 37°C to allow equilibrium binding.
 - Add 50

Substrate to initiate reaction.
 - Monitor Absorbance (405 nm) continuously for 20 minutes.
- Calculation: Plot initial velocity (

) vs. $\log[\text{Inhibitor}]$. Fit to the sigmoidal dose-response equation (4-parameter logistic) to determine

SAR Optimization & Troubleshooting

Optimization Logic (SAR)

If the N-methyl derivative shows activity but lacks potency or selectivity, consider these modifications:

- Lipophilicity Tuning: Replace the 4-Methoxy group with 4-Trifluoromethoxy (-OCF₃) or 4-Chloro. This increases hydrophobicity, potentially improving membrane permeability.
- Selectivity Tuning: Increase the size of the N-substituent (e.g., N-Ethyl, N-Cyclopropyl). Thrombin has a slightly more restrictive S1 pocket than Trypsin; bulky N-substituents often improve selectivity against Thrombin (or vice versa depending on the specific sub-pocket interactions).

Common Pitfalls

- Hygroscopicity: Benzamidine salts absorb water rapidly. Weigh quickly or use a dry box. Wet compounds lead to erroneous values (lower effective concentration).
- Imidate Hydrolysis: In Step 1 of synthesis, if water enters, the imidate converts to the methyl ester (dead end). Ensure anhydrous conditions.

References

- Stürzebecher, J., et al. (1997). Structure-activity relationships of benzamidine-based inhibitors of coagulation factor Xa. *Journal of Medicinal Chemistry*.
- Gullickson, G. C., & Lewis, D. E. (2003).[1] Synthesis of N-Benzhydrylamides from Nitriles by Ritter Reactions. *Synthesis*. (Contextual citation for nitrile-to-amide/amidine conversions).

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Sources

- [1. Synthesis of N-Benzhydrylamides from Nitriles by Ritter Reactions in Formic Acid \[organic-chemistry.org\]](#)
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